

CAS number and molecular weight of 1,3,5-Trimethylcyclohexane.

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Compound of Interest

Compound Name: **1,3,5-Trimethylcyclohexane**

Cat. No.: **B158894**

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An In-depth Technical Guide to **1,3,5-Trimethylcyclohexane** for Researchers and Scientists.

This technical guide provides a comprehensive overview of the chemical and physical properties of **1,3,5-Trimethylcyclohexane**, tailored for researchers, scientists, and professionals in drug development.

Chemical Identity and Properties

1,3,5-Trimethylcyclohexane is a cycloalkane with the chemical formula C₉H₁₈. It is a colorless liquid characterized by a cyclohexane ring substituted with three methyl groups at positions 1, 3, and 5. This arrangement leads to specific stereoisomers, with the cis-isomer, where all three methyl groups are on the same side of the ring, being a notable conformation.

The CAS Registry Number for **1,3,5-Trimethylcyclohexane** is most commonly cited as 1839-63-0[1][2][3][4], although the identifier 1795-27-3 is also associated with this compound[5]. The molecular weight of **1,3,5-Trimethylcyclohexane** is approximately 126.24 g/mol [1][3][5].

Quantitative Data Summary

The following table summarizes the key quantitative data for **1,3,5-Trimethylcyclohexane**:

Property	Value	Source
Molecular Formula	C ₉ H ₁₈	[1] [3] [5]
Molecular Weight	126.24 g/mol	[5]
126.2392 g/mol	[1]	
126.243 g/mol	[3]	
CAS Registry Number	1839-63-0	[1] [2] [3] [4]
1795-27-3	[5]	
Density	0.77 g/cm ³	[2] [5]
Boiling Point	Approximately 140°C	[2] [5]
Melting Point	-50 °C	[2]
Flash Point	19°C	[2]

Experimental Protocols

Due to the nature of **1,3,5-Trimethylcyclohexane** as a simple organic compound, it is not typically associated with complex biological signaling pathways. Therefore, experimental protocols would focus on its synthesis, purification, and analysis. A general workflow for the characterization of **1,3,5-Trimethylcyclohexane** is outlined below.

General Workflow for Characterization:

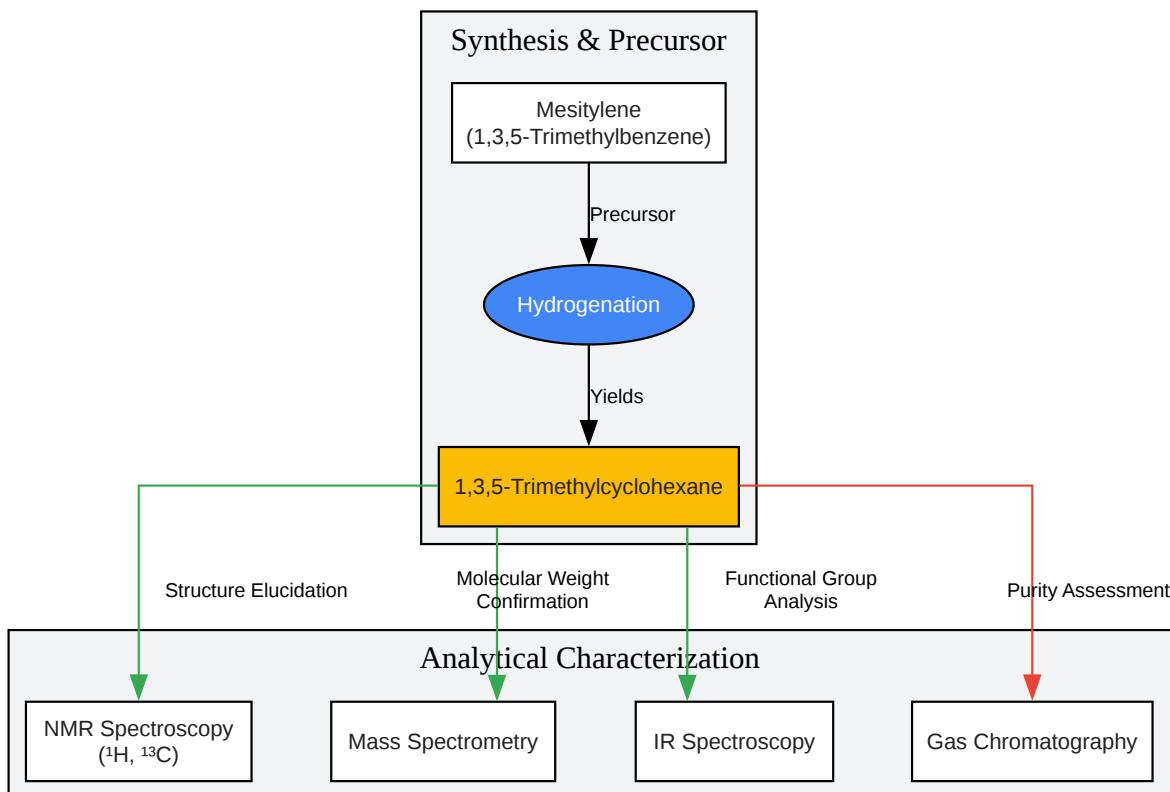
- Synthesis: Synthesize **1,3,5-Trimethylcyclohexane** via the hydrogenation of mesitylene (1,3,5-trimethylbenzene).
- Purification: Purify the product using fractional distillation to remove any unreacted starting material or byproducts.
- Structural Confirmation:
 - Nuclear Magnetic Resonance (NMR) Spectroscopy: Obtain ¹H and ¹³C NMR spectra to confirm the connectivity and stereochemistry of the methyl groups on the cyclohexane

ring.

- Mass Spectrometry (MS): Use electron ionization mass spectrometry to determine the molecular weight and fragmentation pattern.
- Infrared (IR) Spectroscopy: Obtain an IR spectrum to identify the characteristic C-H stretching and bending vibrations of the cycloalkane.
- Purity Analysis:
 - Gas Chromatography (GC): Employ GC to assess the purity of the sample and quantify any impurities.

Logical Relationships

The following diagram illustrates the relationship between **1,3,5-Trimethylcyclohexane** and its aromatic precursor, mesitylene, as well as its common analytical characterization methods.



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References

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- 4. 1,3,5-TRIMETHYLCYCLOHEXANE | 1839-63-0 [chemicalbook.com]

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